

# A Technical Guide to the Physical State and Properties of Performic Acid

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## Compound of Interest

Compound Name: *Performic acid*

Cat. No.: *B091509*

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## Overview: Physical State and Appearance

**Performic acid** (PFA), also known as peroxyformic acid, is an organic peroxy acid with the chemical formula  $\text{CH}_2\text{O}_3$ .<sup>[1][2]</sup> In practice, it is encountered as a colorless liquid, which is unstable and highly reactive, especially in concentrated forms.<sup>[1][3][4]</sup> While pure **performic acid** has not been isolated, it is utilized as an aqueous solution, typically prepared in situ just hours before use due to its tendency to decompose.<sup>[1][3][5]</sup> Solutions with a concentration above 50% are considered highly reactive and can decompose explosively upon heating to 80–85 °C or when in contact with flammable substances.<sup>[3][2]</sup>

**Performic acid** is miscible with water, alcohols, and ether, and it is also soluble in organic solvents such as benzene and chloroform.<sup>[1][3][5]</sup> Its high reactivity and strong oxidizing properties make it a valuable reagent in organic synthesis for epoxidation and hydroxylation reactions, as well as a potent disinfectant in the medical and food industries.<sup>[3][2][6]</sup>

## Quantitative Physical and Chemical Properties

The known physical and chemical properties of **performic acid** are summarized in the table below. It is important to note that some of these values, particularly the boiling point, are reported for specific concentrations and conditions due to the compound's inherent instability.

Property	Value	Notes
Molecular Formula	CH <sub>2</sub> O <sub>3</sub>	
Molar Mass	62.024 g/mol	
Appearance	Colorless liquid	[1][2][5]
Melting Point	-18 °C (0 °F; 255 K)	[3]
Boiling Point	50 °C (122 °F)	At 13.3 kPa for a 90% pure solution.
Density	1.341 g/cm <sup>3</sup>	[7][8][9]
Acidity (pKa)	7.1	
Flash Point	67.5 °C	[8][10]
Vapor Pressure	5.09 mmHg	At 25 °C.[8][10]
Solubility	Miscible with water, alcohol, ether; Soluble in benzene, chloroform.	[5]

## Experimental Protocol: In Situ Synthesis of Performic Acid

Due to its instability, **performic acid** is almost always prepared in the laboratory immediately before its intended use. The following protocol describes a standard method for its in situ synthesis via the equilibrium reaction between formic acid and hydrogen peroxide.

### 3.1 Principle

**Performic acid** is synthesized through a reversible acid-catalyzed reaction between formic acid and hydrogen peroxide. The equilibrium can be shifted toward the product by using an excess of one of the reactants.[1][3][11]

Reaction:  $\text{HCOOH} + \text{H}_2\text{O}_2 \rightleftharpoons \text{HCOOOH} + \text{H}_2\text{O}$

### 3.2 Materials

- Formic Acid ( $\text{HCOOH}$ ), 98-100%
- Hydrogen Peroxide ( $\text{H}_2\text{O}_2$ ), 30-50% solution
- Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ), concentrated (optional catalyst)
- Ice bath
- Stir plate and magnetic stir bar
- Glass reaction vessel (e.g., Erlenmeyer flask)

### 3.3 Procedure

- Preparation: Set up the reaction vessel in an ice bath on a magnetic stir plate within a certified chemical fume hood. This is crucial for controlling the temperature of the potentially exothermic reaction.
- Mixing Reactants: For a standard preparation, slowly add a pre-calculated amount of hydrogen peroxide to an equimolar amount of formic acid in the reaction vessel with continuous stirring.<sup>[1][3]</sup> For example, mix 20 g of formic acid with 25 g of 100% hydrogen peroxide (or an equivalent molar amount of a less concentrated solution).<sup>[5]</sup>
- Catalysis (Optional): To accelerate the reaction, a catalytic amount of a strong acid like sulfuric acid can be added dropwise to the mixture while maintaining cooling and stirring.<sup>[1][12]</sup>
- Reaction Time: Allow the mixture to react for approximately 2 hours at a controlled temperature (e.g., room temperature or below) to allow the equilibrium to be established.<sup>[5]</sup> The resulting solution will contain **performic acid**, water, and residual reactants.
- Usage: The freshly prepared **performic acid** solution is unstable and should be used within a few hours (typically less than 12) for subsequent applications.<sup>[3][5]</sup>

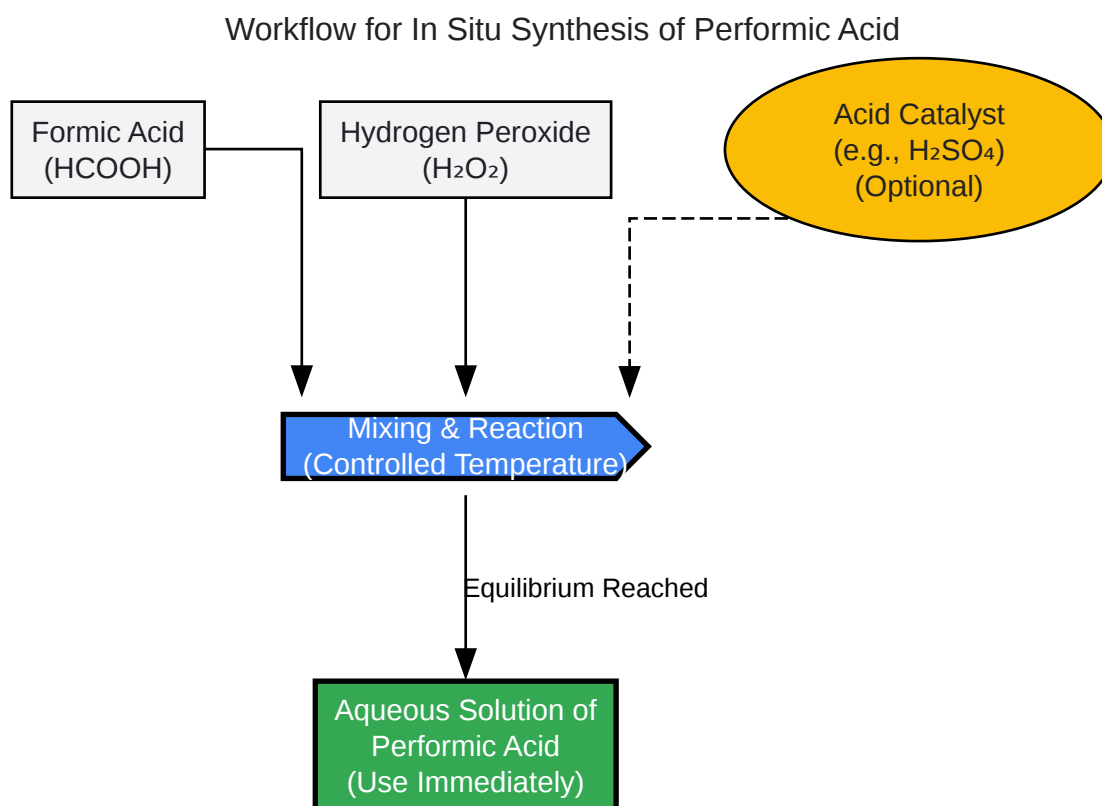
### 3.4 Critical Safety Precautions

- Explosion Hazard: **Performic acid** is shock-sensitive and can explode upon rapid heating or distillation.<sup>[3][5][13]</sup> Concentrated solutions (>50%) are highly reactive.<sup>[3]</sup>

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a face shield, a lab coat, and chemical-resistant gloves.
- Ventilation: All procedures must be conducted in a well-ventilated chemical fume hood.
- Incompatible Materials: Avoid contact with flammable substances, metal powders, metal oxides, and other reducing agents, as this can lead to ignition or explosion.[3][5]
- Spill Management: In case of a spill, dilute the **performic acid** with a large volume of cold water and absorb it with a neutral, non-flammable inorganic absorbent like vermiculite.[3]

## Visualization of Synthesis Workflow

The logical flow for the standard laboratory synthesis of **performic acid** is depicted below. This process highlights the key reactants, the core reaction step, and the resulting product for immediate use.



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Caption: Workflow for In Situ Synthesis of **Performic Acid**.

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- To cite this document: BenchChem. [A Technical Guide to the Physical State and Properties of Performic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091509#physical-state-and-appearance-of-performic-acid]

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